

Fmoc-L-glutamine: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: Fmoc-L-glutamine

Cat. No.: B557075

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N-(9-Fluorenylmethoxycarbonyl)-L-glutamine (**Fmoc-L-glutamine**) is an essential amino acid derivative widely employed in solid-phase peptide synthesis (SPPS).^{[1][2]} Its core utility lies in the Fmoc protecting group, which reversibly masks the alpha-amino group of L-glutamine, allowing for the controlled, sequential addition of amino acids to a growing peptide chain.^[2] This guide provides a detailed overview of the chemical properties, structure, and common experimental protocols involving **Fmoc-L-glutamine**, with a particular focus on its application in peptide synthesis.

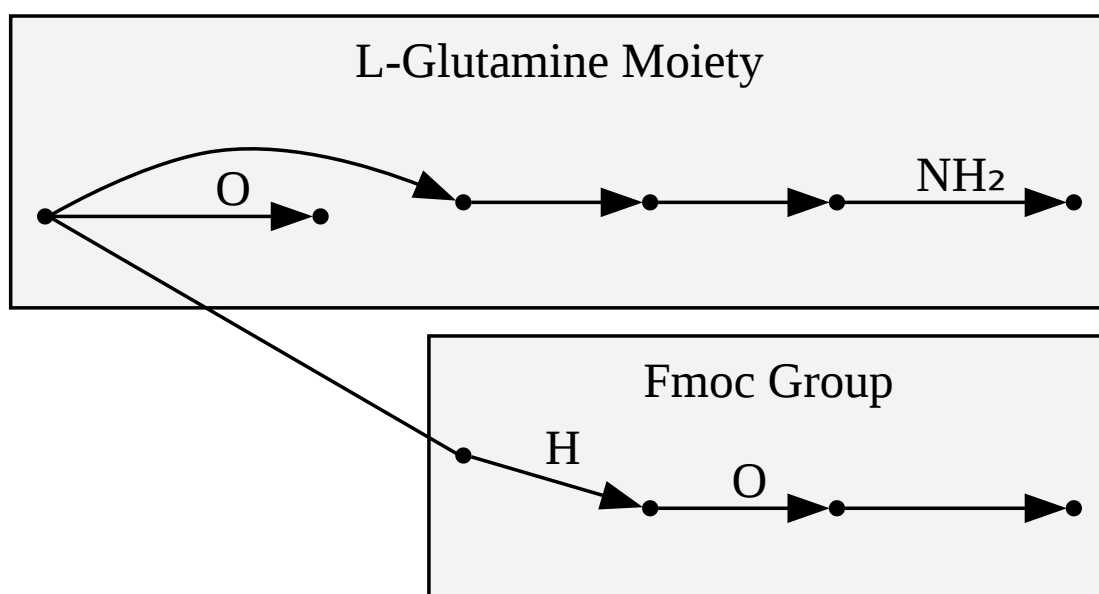
Core Chemical Properties

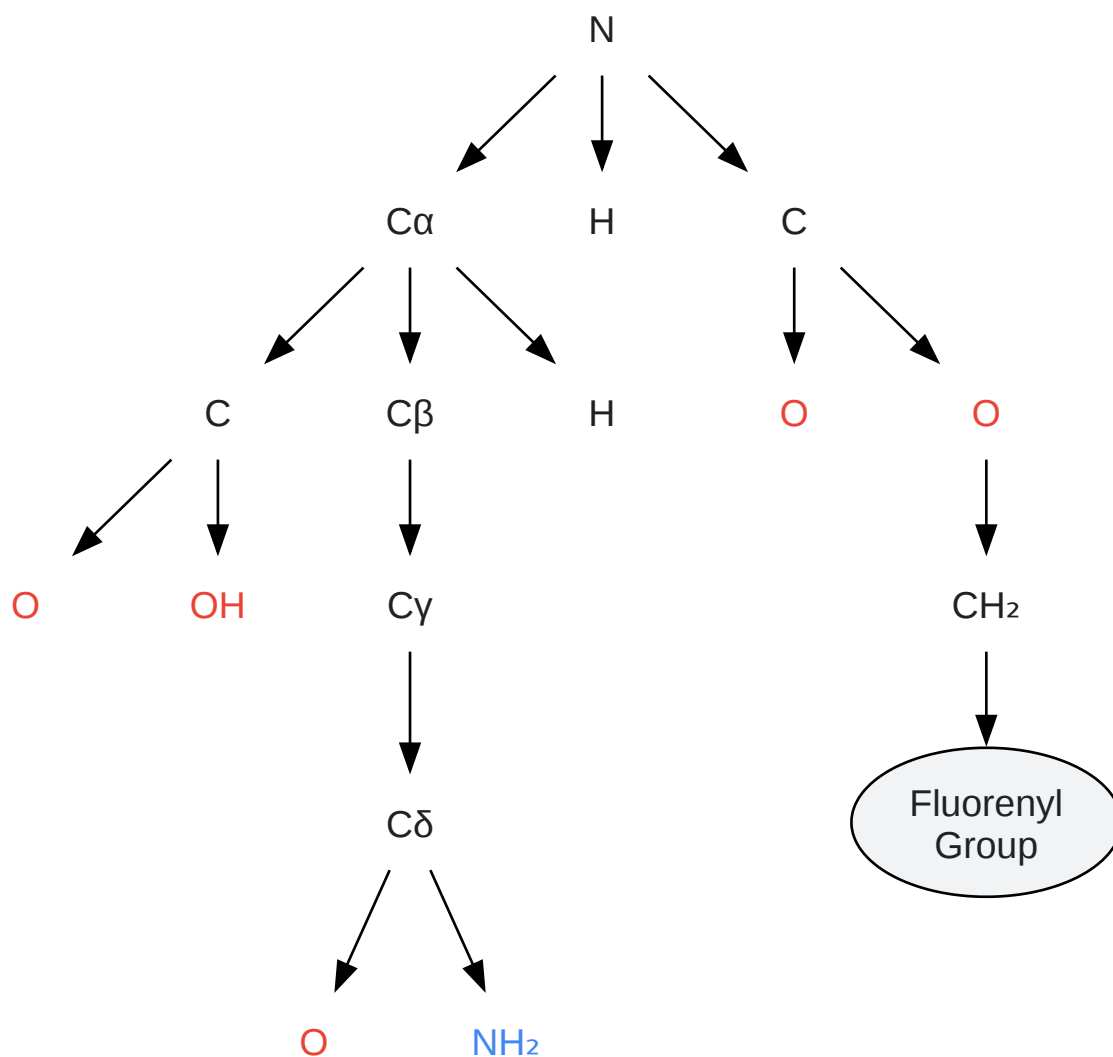
A comprehensive summary of the key chemical and physical properties of **Fmoc-L-glutamine** is presented in the table below.

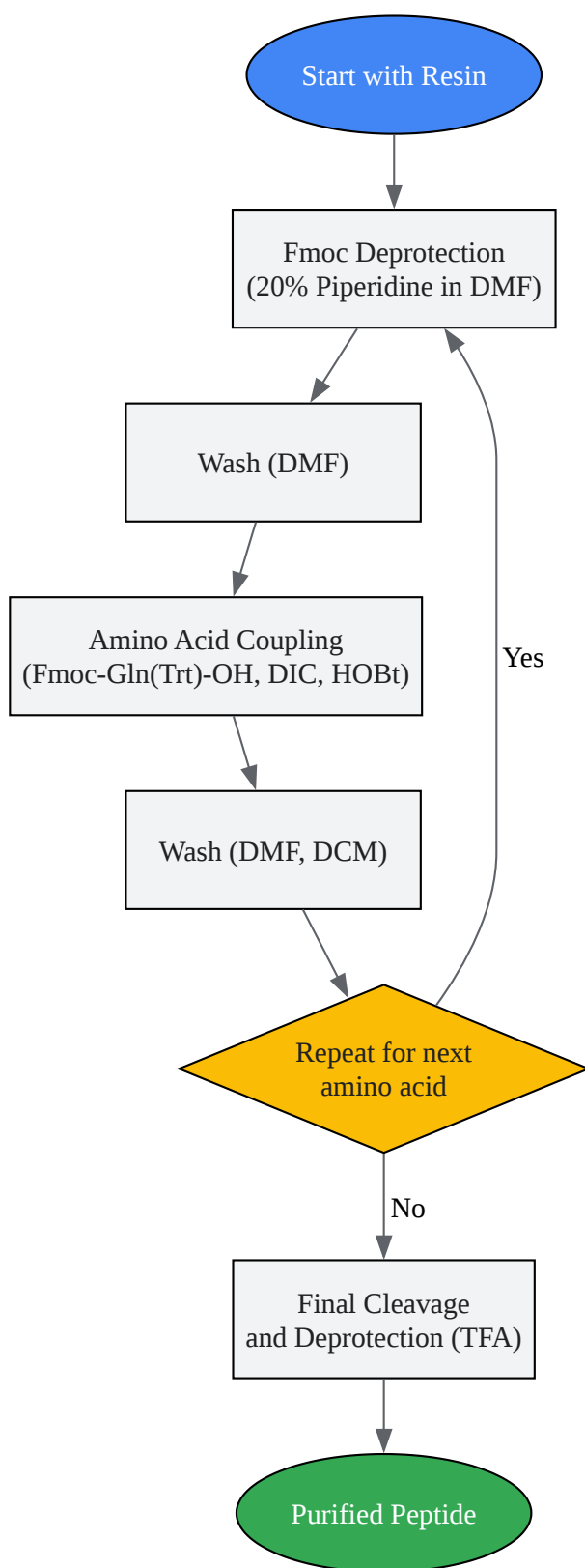
Property	Value	References
CAS Number	71989-20-3	[1] [3] [4] [5]
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₅	[1] [3] [4] [5]
Molecular Weight	368.38 g/mol	[3] [4]
Appearance	White to off-white solid/powder	[1] [3]
Melting Point	200 - 220 °C	[1]
Optical Rotation	[α] _D ²⁰ = -18 ± 2° (c=1 in DMF)	[1]
Solubility	Soluble in DMSO (100 mg/mL)	[3] [6]
Purity	≥ 99.5% (Chiral HPLC)	[1]

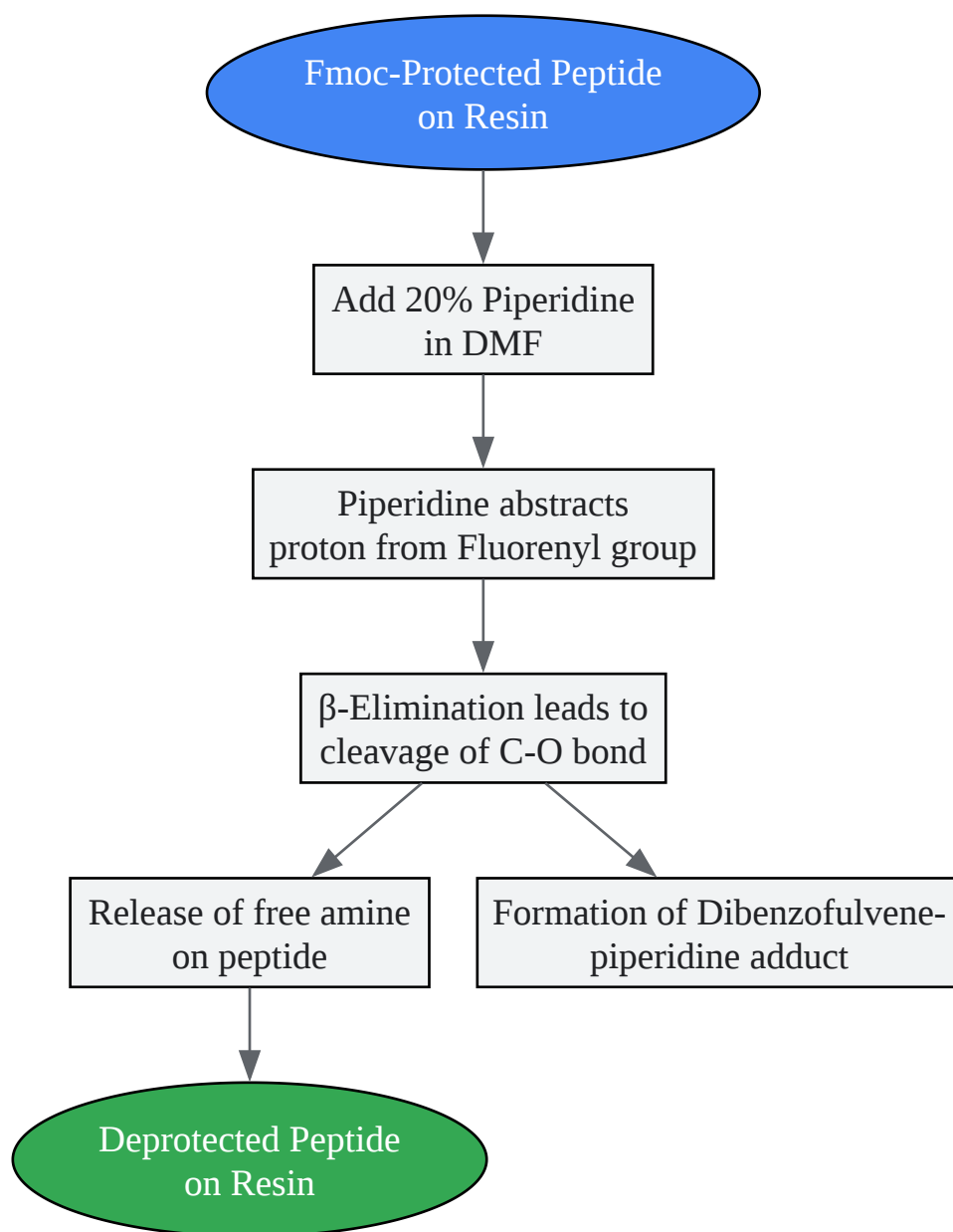
Chemical Structure

Fmoc-L-glutamine consists of the amino acid L-glutamine, with its α-amino group protected by a 9-fluorenylmethoxycarbonyl (Fmoc) group. The structure is characterized by the fluorenyl group attached to a carbamate linker, which in turn is bonded to the nitrogen of the glutamine.

H_2N COOH 







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